

Technical Safety Guide: 2-(3-Chloro-4-fluorophenoxy)ethanamine Hydrochloride

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Compound of Interest

Compound Name: 2-(3-Chloro-4-fluorophenoxy)ethanamine

CAS No.: 883524-07-0; 914086-51-4

Cat. No.: B2564182

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Executive Summary & Technical Context

2-(3-Chloro-4-fluorophenoxy)ethanamine (typically supplied as the hydrochloride salt, CAS 914086-51-4) is a specialized halogenated phenoxyethylamine intermediate.^[1] In drug discovery, this scaffold serves as a critical pharmacophore, often utilized to modulate lipophilicity and metabolic stability via its specific halogen substitution pattern (3-chloro, 4-fluoro).

This guide transcends standard Safety Data Sheet (SDS) listings by integrating practical handling protocols derived from the compound's physicochemical properties. Researchers must recognize that while the hydrochloride salt mitigates the volatility of the free amine, it introduces hygroscopicity and retains the irritant/corrosive potential characteristic of primary alkyl amines.

Chemical Identification & Characterization

Precise identification is the first line of defense in chemical safety. The presence of the fluorine atom at the para position and chlorine at the meta position of the phenoxy ring significantly

alters the electronic properties compared to the non-halogenated analog.

Parameter	Technical Specification
Product Name	2-(3-Chloro-4-fluorophenoxy)ethanamine Hydrochloride
CAS Number	914086-51-4 (HCl salt)
Molecular Formula	C ₈ H ₉ ClFNO[2] · HCl (Salt) / C ₈ H ₉ ClFNO (Free Base)
Molecular Weight	226.08 g/mol (HCl Salt)
Physical State	White to off-white crystalline powder
Solubility	Soluble in DMSO, Methanol, Water (pH dependent)
Purity Standard	Typically ≥95% (HPLC) for research applications

Structural Visualization

The following diagram illustrates the connectivity and functional zones of the molecule.



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Figure 1: Functional zone analysis of **2-(3-Chloro-4-fluorophenoxy)ethanamine**. The amine tail drives reactivity, while the halogenated head governs biological interaction.

Hazard Assessment (GHS Classification)

Based on the Global Harmonized System (GHS) and data for structurally analogous phenoxyethylamines, this compound is classified as an Irritant, though the potential for corrosivity exists if the free base is liberated.

Signal Word: WARNING

Hazard Statement (H-Code)	Description	Mechanistic Insight
H302	Harmful if swallowed	Bioavailability of phenoxyethylamines allows systemic absorption; potential for adrenergic interaction.
H315	Causes skin irritation	Primary amines (pKa ~9-10) create localized alkalinity on moist skin, leading to irritation or chemical burns.
H319	Causes serious eye irritation	High sensitivity of corneal tissue to amine salts; risk of irreversible damage if untreated.
H335	May cause respiratory irritation	Inhalation of dust triggers mucosal inflammation in the upper respiratory tract.

Precautionary Statements (Selected):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][4][5][6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[5]
Remove contact lenses, if present and easy to do.[3][4][5][7] Continue rinsing.[3][4][5][7]

Safe Handling & Experimental Protocols

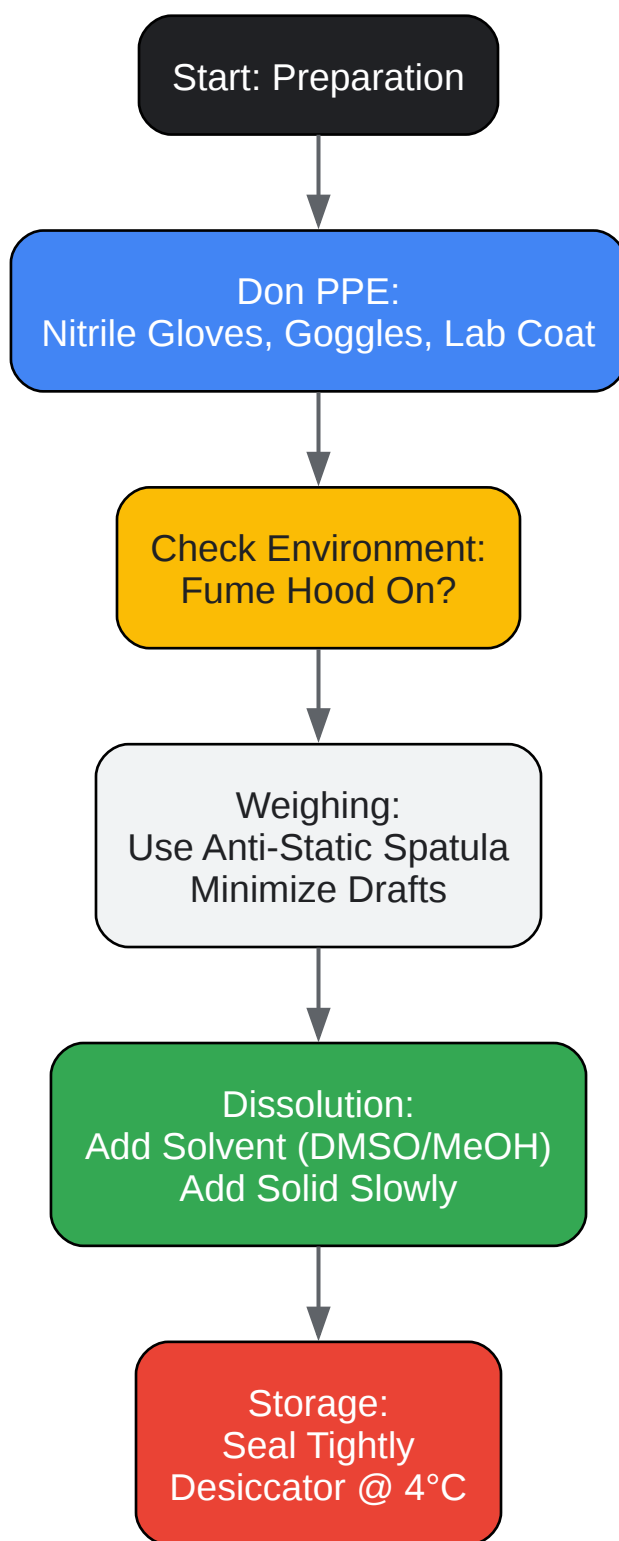
Expertise Note: The hydrochloride salt is hygroscopic. Exposure to ambient moisture can lead to "caking," which complicates weighing and alters stoichiometry.

Engineering Controls & PPE[8]

- Ventilation: All open handling must occur within a certified chemical fume hood operating at a face velocity of 0.5 m/s.
- Gloves: Nitrile rubber (minimum thickness 0.11 mm). For prolonged immersion or solution handling, double-gloving is recommended.
- Eye Protection: Chemical safety goggles are mandatory. Safety glasses are insufficient due to the risk of airborne dust entering the eye from the side.

Handling Workflow: Weighing & Dissolution

This protocol ensures accuracy and safety when preparing stock solutions.



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Figure 2: Standard Operating Procedure (SOP) for safe handling and storage to prevent moisture uptake and exposure.

Emergency Response System

In the event of exposure, immediate action is required.^[6] The causality of injury is often pH-driven (alkaline hydrolysis of tissue). Neutralization is not recommended on tissue; dilution is the key.

Exposure Route	Immediate Action	Rationale
Eye Contact	Rinse for 15+ mins with eyelid held open.	Amine salts can bind to corneal proteins; immediate dilution prevents permanent opacity.
Skin Contact	Wash with soap and copious water. ^{[3][4][8]} Remove contaminated clothing. ^{[3][4][5][6][7][8]}	Lipophilic nature of the phenoxy ring may aid dermal penetration; soap emulsifies the residue.
Inhalation	Move to fresh air. ^{[3][4][5][6]} If breathing is difficult, give oxygen. ^[6]	Reduces concentration in alveolar spaces; prevents chemically induced pulmonary edema.
Ingestion	Rinse mouth. Do NOT induce vomiting.	Vomiting re-exposes the esophagus to the irritant.

Physicochemical Properties & Stability

Understanding these constants is vital for reaction planning and storage.

- **Acidity (pKa):** The amine group typically has a pKa of ~9.5. In physiological pH (7.4), it will exist predominantly as the cation (protonated).
- **Lipophilicity (LogP):** The 3-Cl, 4-F substitution increases LogP compared to the unsubstituted parent, enhancing membrane permeability.
- **Stability:** Stable under recommended storage conditions.

- Incompatible with: Strong oxidizing agents, acid chlorides, acid anhydrides (will react to form amides).

Toxicology & Environmental Impact

Trustworthiness Note: Specific LD50 data for this exact CAS is often proprietary or not fully established in public literature. The following is inferred from high-confidence structure-activity relationship (SAR) data of analogous halogenated phenoxyethylamines.

- Acute Toxicity: Predicted Oral LD50 (Rat) ~500–2000 mg/kg (Category 4).
- Chronic Effects: Not fully investigated.[6] Treat as a potential sensitizer.
- Environmental Fate: Halogenated aromatics are often persistent. Avoid release to drains.[7] The compound is likely toxic to aquatic life with long-lasting effects (H411 inferred).

References

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